

Sourcing Certified Reference Materials for 2-Ethylhexyl bromide-d17: A Comparative Guide

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Compound of Interest

Compound Name: 2-Ethylhexyl bromide-d17

Cat. No.: B12394808

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For researchers, scientists, and drug development professionals, the accuracy and reliability of analytical measurements are paramount. Certified Reference Materials (CRMs) play a crucial role in ensuring the quality and validity of these measurements. This guide provides a comprehensive comparison of potential suppliers for **2-Ethylhexyl bromide-d17**, a deuterated internal standard used in various analytical applications, including pharmacokinetic studies and environmental analysis.

Comparison of Potential Suppliers

The selection of a CRM supplier is a critical step that impacts data quality. Key considerations include the supplier's accreditation, the comprehensiveness of the Certificate of Analysis (COA), and the availability of supporting documentation. The following table summarizes the offerings from several reputable suppliers of deuterated compounds. While a specific COA for **2-Ethylhexyl bromide-d17** was not publicly available from all vendors at the time of this review, this comparison is based on their general product documentation and quality systems.

Supplier	ISO Accreditation	Certificate of Analysis (COA) Highlights	Noteworthy Features
TLC Pharmaceutical Standards	ISO 17034, ISO 17025[1]	Provides a comprehensive COA including data from HPLC, NMR, MS, IR, Elemental Analysis, GC, Water Content, and residual solvents. [1]	Specializes in the custom synthesis of complex organic compounds and offers over 22,000 certified reference standards. [1]
Cerilliant (a brand of MilliporeSigma)	ISO 17034, ISO/IEC 17025[2][3]	Data-inclusive COAs with traceability and uncertainty determinations. Purity and identity are verified by two orthogonal methods. [4]	Offers a wide range of CRMs for various testing applications and provides detailed information on residual solvents, water, and trace inorganics.[4]
IsoSciences (an Entegris company)	ISO 9001:2015[5]	Provides a complete COA with structural identity by ¹ H-NMR and ¹³ C-NMR, purity assessment by HPLC-UV, GC-FID or HPLC-ELSD, and isotopic incorporation by LC-MS or GC-MS.[5]	Specializes in the production of isotopically labeled internal standards for mass spectrometry analysis.[5][6]
CDN Isotopes	Information not readily available	Provides isotopic enrichment level (e.g., 98 atom % D).[7]	Offers a wide variety of deuterated compounds.
MedchemExpress	Information not readily available	States that a Certificate of Analysis is available and allows	Provides a wide range of bioactive molecules for research.

for the request of an
HNMR report.[8]

Toronto Research
Chemicals (TRC)

ISO 9001[9]

Delivers a complete
analytical data
package, including full
spectroscopic
analysis, Certificate of
Analysis, and
specified chemical
purity by NMR, HPLC,
MS & Elemental
Analysis.

Specializes in the
synthesis of
isotopically labeled
compounds for
various research
fields.

Experimental Protocols

The following are detailed methodologies for key experiments typically performed to certify a reference material like **2-Ethylhexyl bromide-d17**.

Purity Determination by High-Performance Liquid Chromatography with Ultraviolet Detection (HPLC-UV)

This method is used to determine the chemical purity of the material by separating it from any non-deuterated or other impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector, a C18 reverse-phase column (e.g., 4.6 mm x 250 mm, 5 µm particle size), and an autosampler.
- Mobile Phase: A gradient of acetonitrile and water.
- Procedure:
 - A solution of **2-Ethylhexyl bromide-d17** is prepared in acetonitrile at a concentration of approximately 1 mg/mL.
 - The HPLC system is equilibrated with the initial mobile phase composition.
 - A 10 µL aliquot of the sample solution is injected onto the column.

- The gradient is run to separate the analyte from any impurities.
- The UV detector is set to a wavelength where the analyte has maximum absorbance.
- The purity is calculated by dividing the peak area of the main component by the total peak area of all components in the chromatogram.

Isotopic Enrichment Determination by Mass Spectrometry (MS)

This method quantifies the percentage of deuterium incorporation in the molecule.

- Instrumentation: A gas chromatograph coupled to a mass spectrometer (GC-MS) or a liquid chromatograph coupled to a mass spectrometer (LC-MS).
- Procedure:
 - A dilute solution of the **2-Ethylhexyl bromide-d17** is prepared.
 - The sample is introduced into the mass spectrometer.
 - The mass spectrum is acquired, showing the distribution of ions with different masses.
 - The relative intensities of the ion corresponding to the fully deuterated molecule (d17) and the ions corresponding to molecules with fewer deuterium atoms are measured.
 - The isotopic enrichment is calculated based on the relative abundances of these ions.

Structural Elucidation by Proton Nuclear Magnetic Resonance (^1H -NMR) Spectroscopy

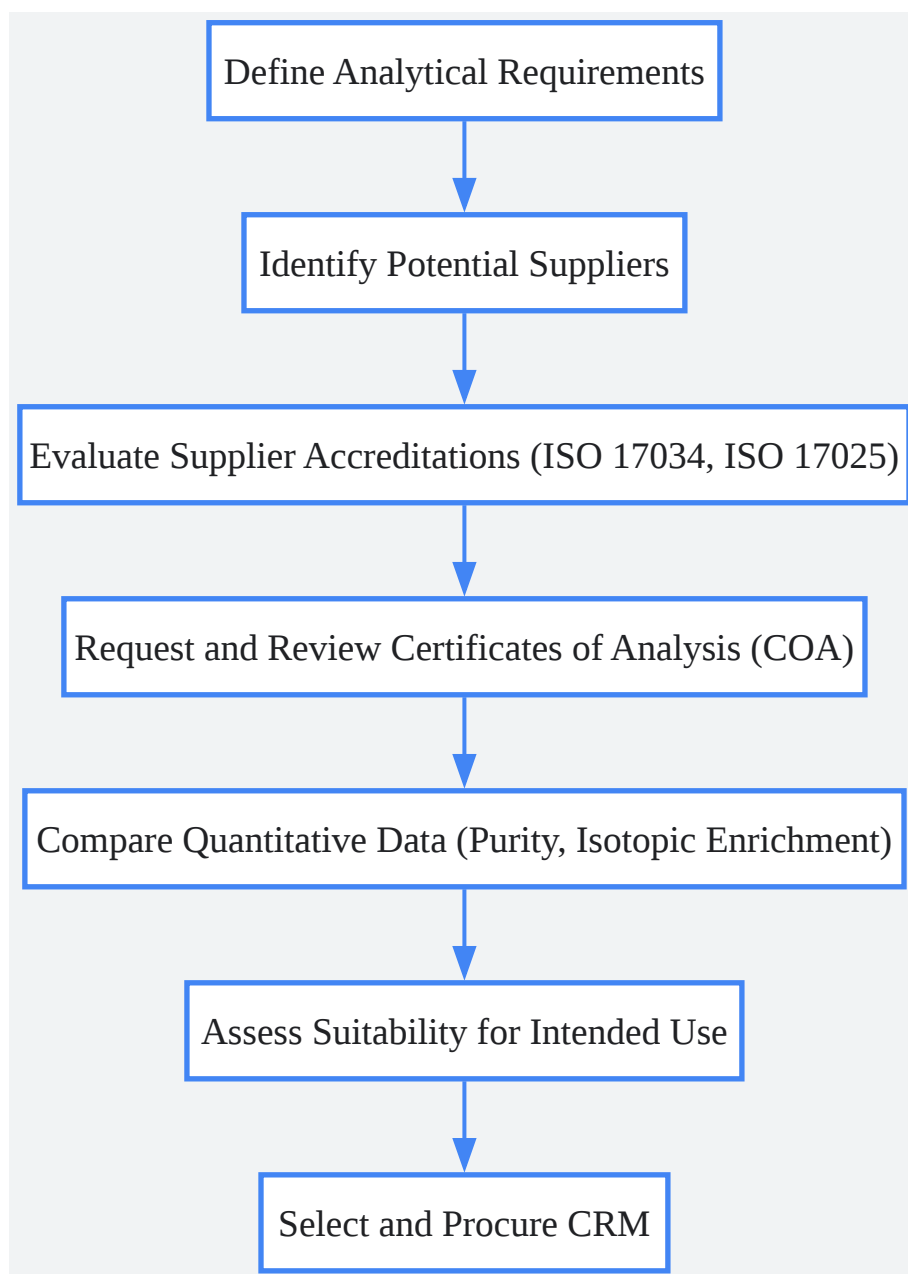
This technique is used to confirm the chemical structure of the compound and to ensure that the deuterium atoms are in the expected positions.

- Instrumentation: A high-field NMR spectrometer (e.g., 400 MHz or higher).
- Procedure:

- A small amount of the **2-Ethylhexyl bromide-d17** is dissolved in a deuterated solvent (e.g., chloroform-d, CDCl_3).
- The sample is placed in the NMR spectrometer.
- The ^1H -NMR spectrum is acquired.
- The absence of signals in the regions where protons would be expected in the non-deuterated 2-Ethylhexyl bromide confirms the high level of deuteration. The remaining residual proton signals can also be used to confirm the structure.

Workflow for Selecting a Certified Reference Material

The process of selecting a suitable CRM involves several key steps to ensure the chosen material meets the requirements of the intended application.

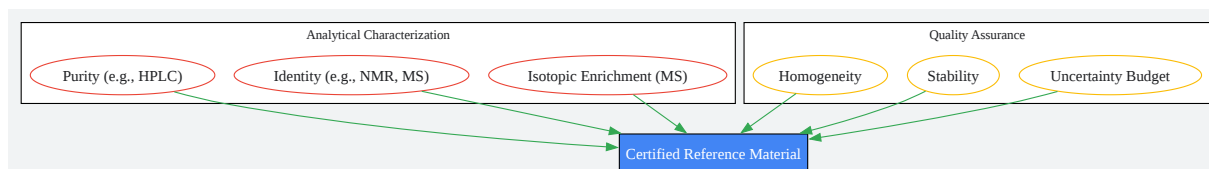


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Workflow for selecting a certified reference material.

Logical Relationship of CRM Certification Components

The certification of a reference material is a multi-faceted process that relies on the interplay of several key analytical and quality assurance components.



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Key components of CRM certification.

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